

Proper Disposal of HAMNO: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: HAMNO

Cat. No.: B1663268

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Providing critical safety and logistical information for the responsible handling and disposal of **HAMNO** is paramount for ensuring a safe laboratory environment and minimizing environmental impact. This document outlines the essential procedures for the proper disposal of **HAMNO**, a novel protein interaction inhibitor of replication protein A (RPA), intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial due to the compound's potential environmental hazards.

Key Properties of HAMNO

A summary of the known quantitative data for **HAMNO** is presented below. This information is critical for understanding its behavior and ensuring safe handling.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₃ NO ₂	
Molecular Weight	263.29 g/mol	
CAS Number	138736-73-9	
Solubility in DMSO	53 mg/mL (201.29 mM)	
Solubility in Water	Insoluble	
Solubility in Ethanol	Insoluble	
Storage Temperature	-20°C	

Hazard Profile

HAMNO is classified with the following hazard statements:

- H317: May cause an allergic skin reaction.
- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.

Given its high toxicity to aquatic organisms, under no circumstances should **HAMNO** or its solutions be disposed of down the sink. All waste containing **HAMNO** must be treated as hazardous waste.

Experimental Protocols for Disposal

The proper disposal of **HAMNO** depends on whether it is in a liquid or solid form. The following are detailed methodologies for handling each type of waste.

Disposal of Liquid **HAMNO** Waste (DMSO Solutions)

HAMNO is frequently dissolved in dimethyl sulfoxide (DMSO) for experimental use. The entire mixture is classified as hazardous waste.

Procedure:

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including chemical-resistant gloves (butyl rubber is recommended for DMSO), a lab coat, and safety goggles.
- Waste Collection:
 - Use a designated, compatible, and clearly labeled hazardous waste container for all liquid waste containing **HAMNO** and DMSO.
 - The container must be sealed to prevent evaporation and spills.
- Labeling:

- The waste container must be clearly labeled with the full names of all chemical constituents, including "**HAMNO**" and "Dimethyl Sulfoxide," along with their approximate percentages.
- Attach a hazardous waste tag as required by your institution's Environmental Health & Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area. This area should be well-ventilated and away from incompatible materials.
- Disposal:
 - Arrange for a chemical waste pickup through your institution's EHS department or a licensed hazardous waste disposal contractor.

Disposal of Solid HAMNO Waste

This category includes items such as contaminated gloves, pipette tips, vials, and lab paper.

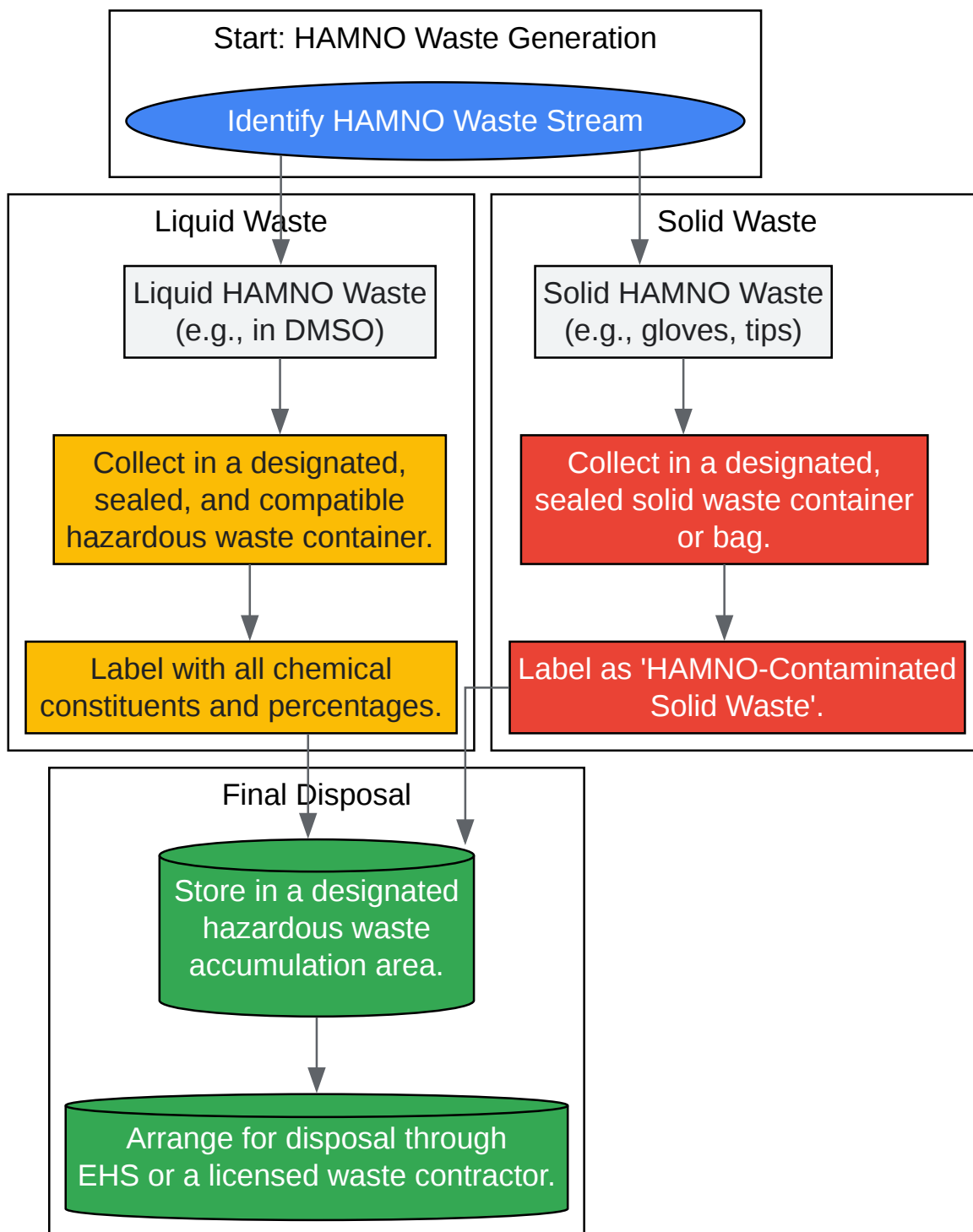
Procedure:

- PPE: Wear appropriate PPE as described for liquid waste handling.
- Waste Collection:
 - Collect all solid waste contaminated with **HAMNO** in a designated, sealable plastic bag or a puncture-proof container for sharps.
- Labeling:
 - Clearly label the bag or container as "Solid Waste Contaminated with **HAMNO** and DMSO."
- Storage:
 - Store the sealed container in the designated hazardous waste accumulation area.

- Disposal:
 - Dispose of the contaminated solid waste through your institution's hazardous waste management program.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **HAMNO** waste.



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